

Comprehensive Safety and Handling Guide for Demeclocycline Calcium

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Compound of Interest

Compound Name: Demeclocycline calcium

CAS No.: 17146-81-5

Cat. No.: B15622848

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This guide provides essential safety protocols and logistical information for handling **Demeclocycline calcium** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions

Demeclocycline calcium is a tetracycline antibiotic that requires careful handling due to its potential health hazards. It is classified as a hazardous substance, harmful if swallowed, in contact with skin, or inhaled.[1][2] It can cause skin and serious eye irritation, and may also lead to respiratory irritation.[1][2][3] Furthermore, it is suspected of causing genetic defects and may damage fertility or an unborn child.[2]

Hazard Statement	Classification
Harmful if swallowed, in contact with skin, or if inhaled	Acute Toxicity (Oral, Dermal, Inhalation) - Category 4
Causes skin irritation	Skin Irritation - Category 2
Causes serious eye irritation	Eye Irritation - Category 2A
May cause respiratory irritation	Specific target organ toxicity (single exposure) - Category 3
Suspected of causing genetic defects	Germ cell mutagenicity - Category 2
Harmful to aquatic life	Hazardous to the aquatic environment

This data is synthesized from multiple safety data sheets.^{[2][3]}

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure. The following table outlines the recommended PPE for handling **Demeclocycline calcium**.

Body Part	Protective Equipment	Rationale
Hands	Protective gloves (e.g., Nitrile gloves).[3]	To prevent skin contact, as the substance is harmful and can cause skin irritation.[1][3]
Body	Laboratory coat.[3]	To protect skin and clothing from contamination.[3]
Eyes/Face	Appropriate protective eyeglasses or chemical safety goggles.[4]	To prevent eye contact, which can cause serious eye irritation.[1][3]
Respiratory	No specific respiratory protection is required under normal use with adequate ventilation.[4] A particle filter respirator may be used if dust is generated.	To prevent inhalation, which can cause respiratory irritation.[2][3]

Handling and Storage Protocols

Handling:

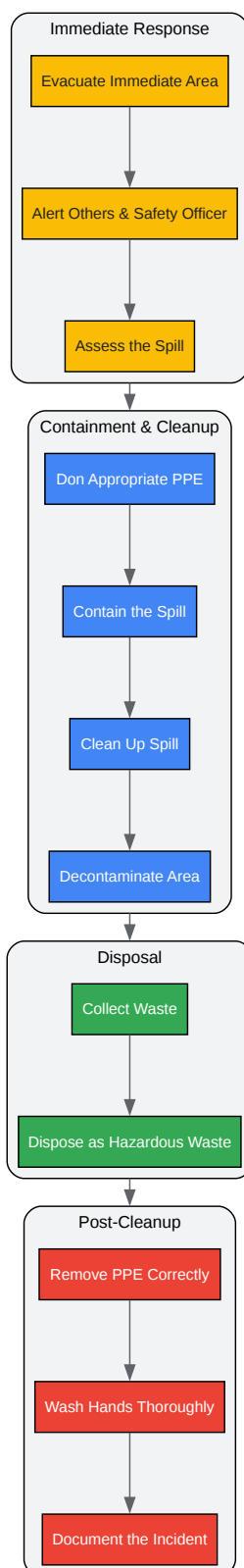
- Handle **Demeclocycline calcium** in a well-ventilated area to avoid the formation of dust and aerosols.[5]
- Ensure thorough dedusting of the work area.[2][3]
- Avoid contact with skin and eyes.[5][6]
- Do not eat, drink, or smoke when using this product.[3][7]
- Wash hands thoroughly after handling.[3]
- Contaminated work clothing should not be allowed out of the workplace.[3]

Storage:

- Keep the container tightly closed.[3][5][8]
- Store in a dry, cool, and well-ventilated place.[5]
- For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended.[9]
- For long-term storage (months to years), store at -20°C.[9]
- The product should be stored in the dark to protect it from light.[8][9]

Accidental Release and Spill Containment Plan

In the event of a spill, follow these procedural steps to ensure safety and proper cleanup.



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Caption: Workflow for handling a **Demeclocycline calcium** spill.

Spill Cleanup Procedure:

- Avoid breathing dust.
- Use personal protective equipment as outlined in the section above.[6]
- Soak up the spill with inert absorbent material.[6]
- Collect the contaminated material into a suitable, closed container for disposal.[6]
- Do not allow the product to enter drains or sewers.[2][3][6]
- After cleanup, ensure the area is adequately ventilated.[2][3]

Disposal Plan

- **Demeclocycline calcium** and its containers must be disposed of as hazardous waste.[6][7]
- Disposal must be in accordance with official local, regional, and national regulations.[3]
- Do not dispose of with household garbage.[3]
- Avoid release to the environment.[3] Stock antibiotic solutions are considered hazardous chemical waste and should be collected in an approved container for chemical waste.[10]

First Aid Measures

In case of exposure, immediate medical attention is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Call a physician.[3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[3][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[3][7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor immediately if you feel unwell.[3]

Always show the Safety Data Sheet to the attending medical professional.

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